

Synthesis and preparation of Ferroin indicator solution

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Compound of Interest

Compound Name: Ferroin

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A Technical Guide to the Synthesis and Preparation of **Ferroin** Indicator Solution

Introduction

Ferroin is the common name for the coordination complex tris(1,10-phenanthroline)iron(II) sulfate, with the chemical formula $[\text{Fe}(\text{phen})_3]\text{SO}_4$. It is a highly valued redox indicator in analytical chemistry, particularly for titrations involving cerium(IV) sulfate (cerimetry) and for visualizing oscillating chemical reactions like the Belousov-Zhabotinsky reaction.^{[1][2]} The utility of **Ferroin** stems from its intense and reversible color change. The iron(II) complex ion, $[\text{Fe}(\text{phen})_3]^{2+}$, imparts a distinct deep red color to the solution.^{[1][3]} Upon oxidation to the iron(III) state, $[\text{Fe}(\text{phen})_3]^{3+}$, the color transitions to a pale blue. This change is sharp, rapid, and occurs at a specific electrode potential, making it an excellent endpoint indicator.^{[1][2]}

This technical guide provides a comprehensive overview of the synthesis and preparation of **Ferroin** indicator solution for researchers, scientists, and professionals in drug development. It details the underlying chemistry, experimental protocols, and essential data for its effective application in a laboratory setting.

Chemical and Physical Properties

The **Ferroin** complex is formed by the coordination of three bidentate 1,10-phenanthroline ligands to a central iron(II) ion.^{[2][3]} This creates a stable, octahedral complex. The key quantitative properties of **Ferroin** are summarized in the table below.

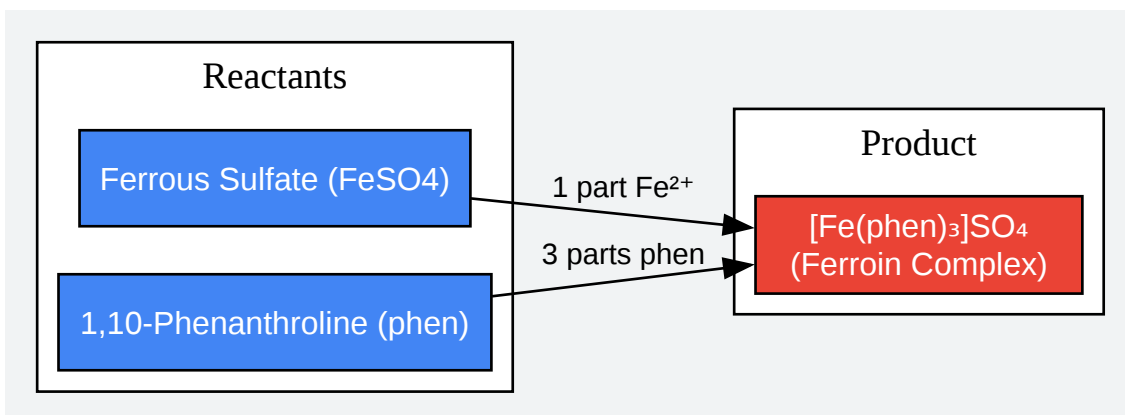
Property	Value
Chemical Formula	[Fe(C ₁₂ H ₈ N ₂) ₃]SO ₄
Molar Mass	692.52 g/mol
Appearance	Dark red liquid (as solution)[1][4]
CAS Number	14634-91-4[2]
Redox Potential (E ₀)	+1.06 V (in 1 M H ₂ SO ₄)[2]
Maximum Absorbance (λ _{max})	510 nm[5]
Density (0.025 M Sol.)	~1.006 g/cm ³ [1]
Solubility	Soluble in water[3][6]
Stability	Solution is stable up to 60 °C and under normal ambient conditions.[1][2][7][8]

Synthesis of the Ferriin Complex

The synthesis of the **Ferriin** complex is a straightforward coordination reaction. Three molecules of the bidentate ligand, 1,10-phenanthroline (C₁₂H₈N₂), react with one iron(II) ion (Fe²⁺) to form the tris(1,10-phenanthroline)iron(II) cation, [Fe(C₁₂H₈N₂)₃]²⁺. [2] The sulfate ion typically serves as the counter-ion.

Reaction Scheme: 3 C₁₂H₈N₂ (phen) + Fe²⁺ → [Fe(phen)₃]²⁺ [2]

The formation of the complex is rapid and results in the characteristic deep red color.



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Synthesis of the **Ferroin** complex from its reactants.

Experimental Protocols for Solution Preparation

In practice, the **Ferroin** indicator solution is typically prepared by dissolving stoichiometric amounts of an iron(II) salt (commonly ferrous sulfate heptahydrate, $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$) and 1,10-phenanthroline in deionized water. The most common concentration for titration purposes is 0.025 M.

Protocol: Preparation of 100 mL of 0.025 M Ferroin Indicator Solution

This protocol is the most frequently cited for standard analytical work.[9][10]

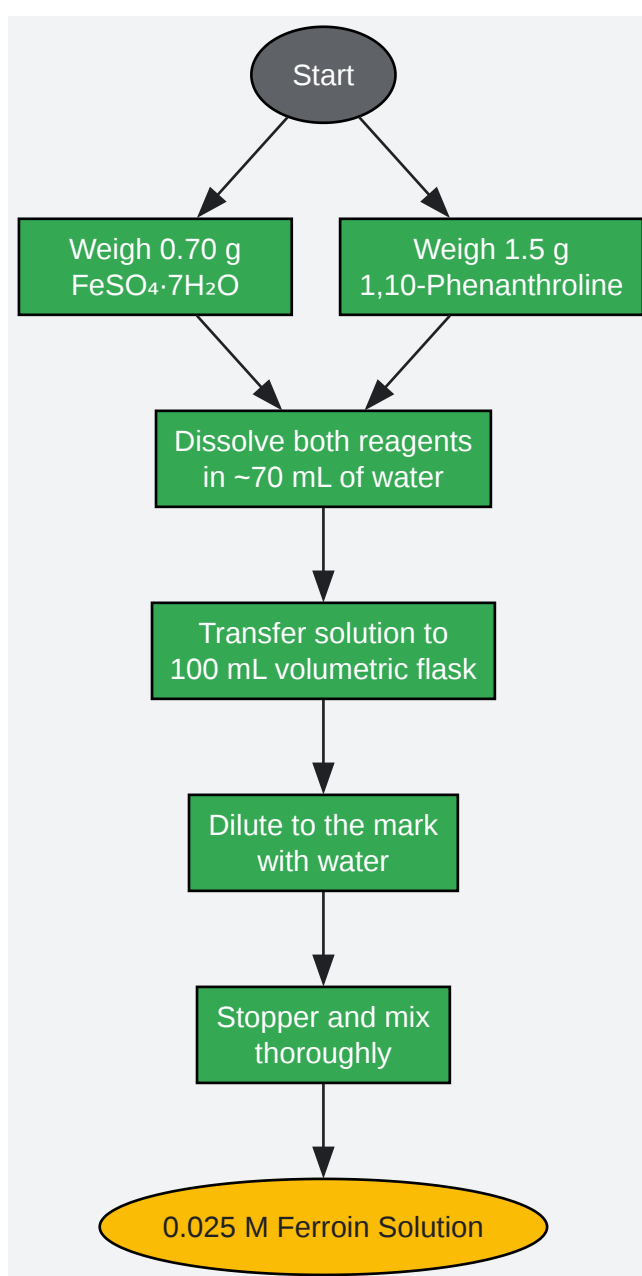
Materials and Reagents:

- Ferrous Sulfate Heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, M.W. 278.01 g/mol)
- 1,10-Phenanthroline Monohydrate ($\text{C}_{12}\text{H}_8\text{N}_2 \cdot \text{H}_2\text{O}$, M.W. 198.22 g/mol) or 1,10-Phenanthroline hydrochloride[11]
- Deionized or distilled water
- 100 mL volumetric flask
- Analytical balance
- Beakers and a stirring rod

Procedure:

- Accurately weigh 0.695 g of ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$).
- In a separate weighing dish, accurately weigh 1.487 g of 1,10-phenanthroline monohydrate.
- Dissolve the ferrous sulfate in approximately 50 mL of deionized water in a beaker.

- Add the 1,10-phenanthroline to the ferrous sulfate solution and stir until fully dissolved. The solution will turn a deep red color.
- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with small portions of deionized water and add the rinsings to the flask.
- Dilute the solution to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.



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Standard workflow for preparing **Ferroin** indicator solution.

Summary of Preparation Protocols

Various protocols exist for the preparation of **Ferroin** solution. The table below summarizes quantities reported in several sources to yield a 100 mL solution.

Protocol Reference	Ferrous Sulfate Heptahydrate (g)	1,10-Phenanthroline (or salt) (g)	Final Concentration (approx.)
Delloyd Chemistry[9]	0.7	1.5 (1,10-phenanthroline)	0.025 M
Pharmaguideline[11]	0.7	1.5 (1,10-phenanthroline HCl)	0.025 M
YouTube Protocol[12]	0.23	0.46 (monohydrate)	~0.008 M

Note: The slight variations in mass account for the use of different forms of the reagents (e.g., anhydrous vs. monohydrate vs. hydrochloride salt).

Quality Control and Stability

Sensitivity Test: A standard sensitivity test can be performed to ensure the indicator functions correctly. To 50 mL of 1 M sulfuric acid, add 0.1 mL of the prepared **Ferroin** solution and 0.15 mL of osmic acid solution. Upon addition of 0.1 mL of 0.1 M ceric ammonium nitrate, the color should sharply change from red to light blue.[11]

Storage and Stability: **Ferroin** solution should be stored in a cool, well-ventilated place in a tightly closed container.[7][13] The solution is chemically stable under standard ambient (room temperature) conditions and is non-reactive under normal use.[6][7][8] It has a good shelf life if stored properly.[4]

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